

An In-depth Technical Guide to 2-Methylhexanal: Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylhexanal

Cat. No.: B3058890

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylhexanal, a branched-chain aldehyde, is a volatile organic compound with applications in the flavor and fragrance industry and as an intermediate in chemical synthesis. While not as extensively studied as some other aldehydes, an understanding of its discovery, synthesis, and physicochemical properties is valuable for researchers in various fields, including organic chemistry, materials science, and drug development. This technical guide provides a comprehensive overview of **2-Methylhexanal**, focusing on its historical context, synthesis methodologies, and key chemical data.

Historical Context: The Emergence of Aldehyde Chemistry

The specific discovery of **2-Methylhexanal** is not well-documented in readily available historical records. However, its existence is a result of the broader advancements in organic chemistry throughout the 19th and early 20th centuries. The systematic study of aldehydes began in the early 1800s, with significant contributions from chemists like Justus von Liebig. The development of new synthetic reactions, such as the Guerbet reaction first described by Marcel Guerbet in the late 19th century, and the advent of hydroformylation (oxo process) in the mid-20th century, provided general pathways for the synthesis of a wide array of aldehydes and alcohols, including branched structures like **2-Methylhexanal**.

Key historical developments in aldehyde synthesis that likely paved the way for the eventual characterization of **2-Methylhexanal** include the work of pioneers like Paul Sabatier and Jean-Baptiste Senderens on catalytic hydrogenation of aldehydes and ketones, and the extensive research on carbocation rearrangements by Frank C. Whitmore, which advanced the understanding of organic reaction mechanisms.

Physicochemical Properties of 2-Methylhexanal

A summary of the key quantitative data for **2-Methylhexanal** is presented in the table below, compiled from various chemical databases.

Property	Value	Reference(s)
Molecular Formula	C7H14O	[1]
Molecular Weight	114.19 g/mol	[1]
CAS Number	925-54-2	[1]
Appearance	Colorless liquid	[2]
Boiling Point	139-141 °C at 760 mmHg	[2]
Density	0.801 - 0.807 g/cm ³ at 25 °C	[2]
Refractive Index	1.411 - 1.417 at 20 °C	[2]
Flash Point	32.22 °C (90.00 °F)	[2]
Solubility in Water	1348 mg/L at 25 °C (estimated)	[2]

Synthesis of 2-Methylhexanal

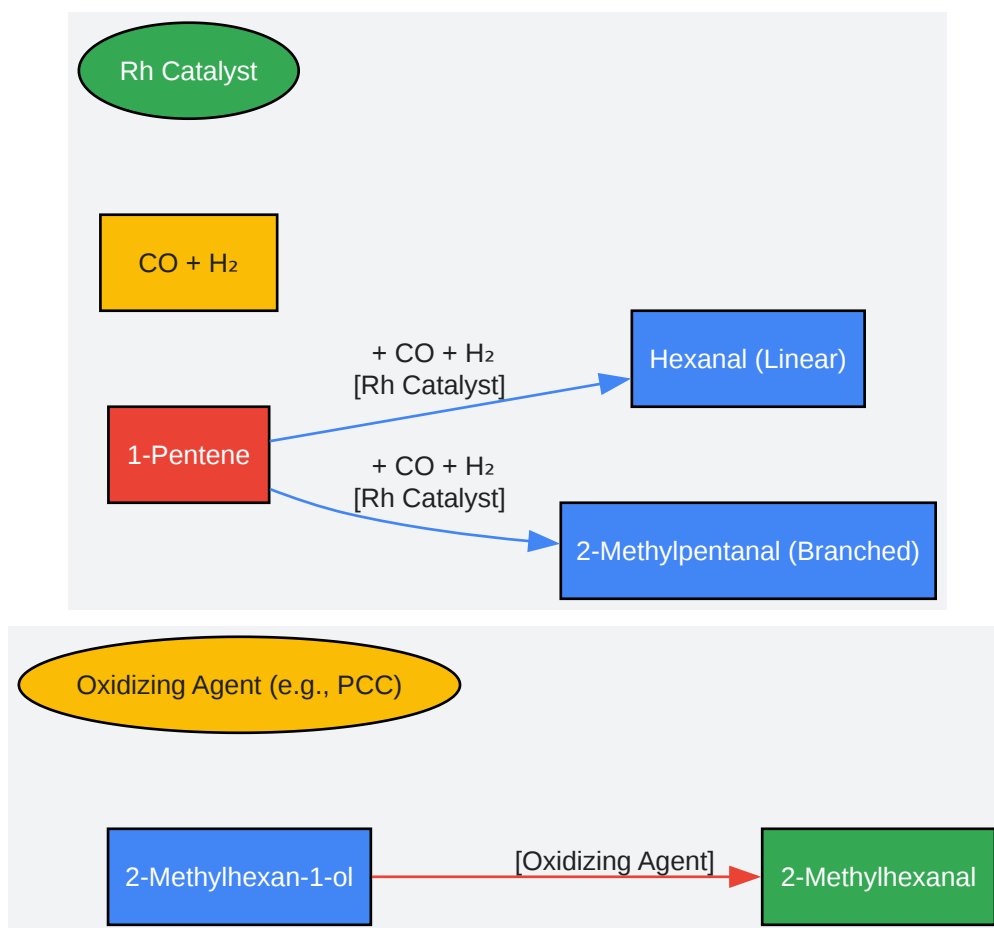
The primary industrial and laboratory methods for the synthesis of **2-Methylhexanal** involve the hydroformylation of 1-pentene and the oxidation of 2-methylhexan-1-ol. The Guerbet reaction, while primarily aimed at producing alcohols, involves an aldehyde intermediate and is also a relevant synthetic pathway.

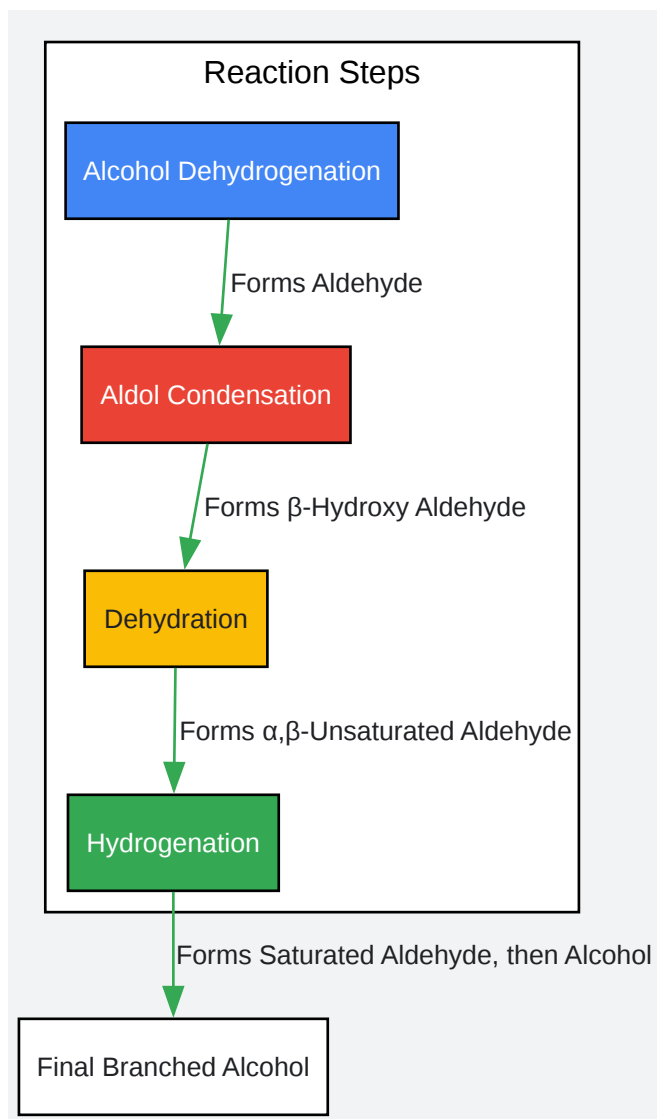
Hydroformylation of 1-Pentene

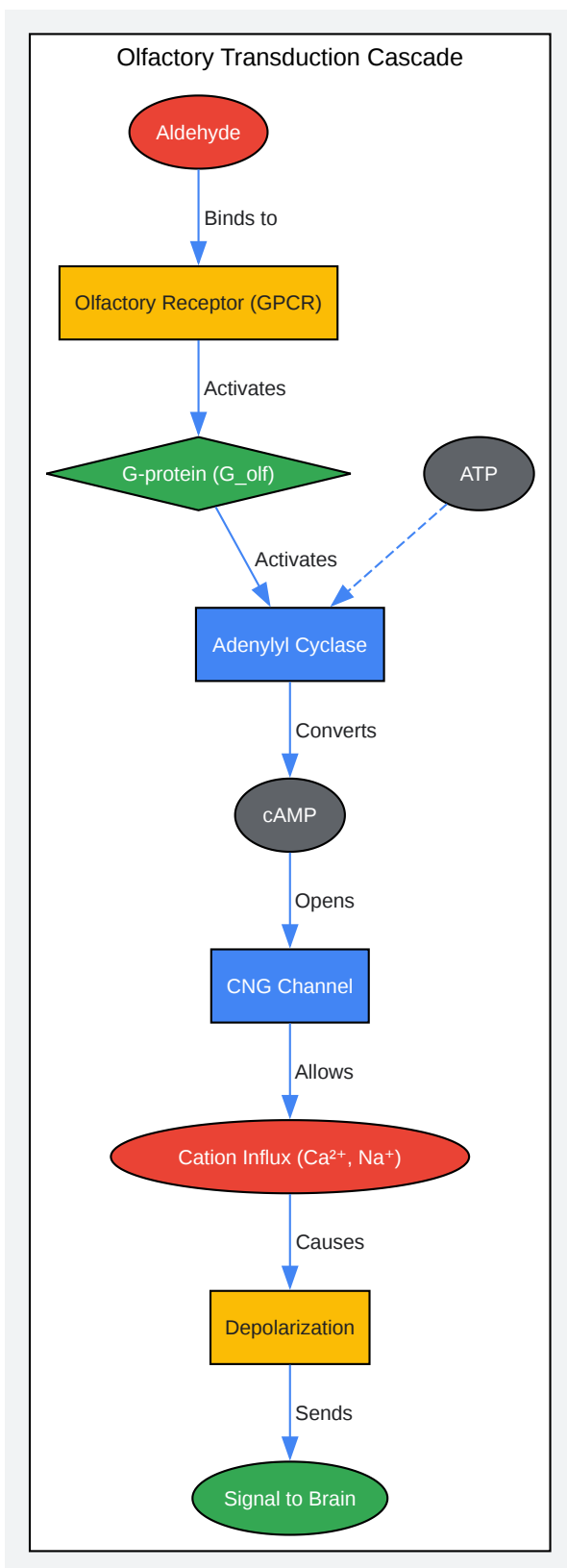
Hydroformylation, or the oxo process, is a major industrial route for the production of aldehydes. In this process, an alkene is reacted with synthesis gas (a mixture of carbon monoxide and hydrogen) in the presence of a transition metal catalyst, typically rhodium or cobalt. The hydroformylation of 1-pentene yields a mixture of linear (hexanal) and branched (2-methylpentanal) aldehydes. While not a direct synthesis of **2-methylhexanal**, this process illustrates the general approach for producing branched aldehydes. A similar hydroformylation of 1-hexene would be a direct route to **2-methylhexanal**.

Experimental Protocol: General Hydroformylation of an Alkene

- Materials: Alkene (e.g., 1-pentene), synthesis gas (CO/H₂), rhodium-based catalyst (e.g., Rh(CO)₂(acac)), phosphine ligand (e.g., triphenylphosphine), solvent (e.g., toluene).
- Procedure:
 - The alkene, solvent, catalyst, and ligand are charged into a high-pressure reactor.
 - The reactor is sealed and purged with nitrogen.
 - The reactor is pressurized with synthesis gas to the desired pressure (e.g., 20-100 atm).
 - The mixture is heated to the reaction temperature (e.g., 80-120 °C) with stirring.
 - The reaction is monitored by gas chromatography to determine the conversion of the alkene and the selectivity to the aldehyde products.
 - After the reaction is complete, the reactor is cooled, and the pressure is released.
 - The product mixture is analyzed and purified by distillation.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylhexanal | C₇H₁₄O | CID 102515 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-methyl hexanal, 925-54-2 [thegoodscentcompany.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methylhexanal: Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3058890#discovery-and-history-of-2-methylhexanal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com